

Physicochemical properties of 2-(4-methylphenoxy)aniline

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Compound of Interest

Compound Name: 2-(4-methylphenoxy)aniline

Cat. No.: B1595877

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Introduction and Molecular Identity

2-(4-methylphenoxy)aniline is a diaryl ether derivative of aniline, a structural motif of interest in medicinal chemistry and materials science. Its architecture, featuring a flexible ether linkage connecting two distinct aniline and toluene rings, imparts specific steric and electronic properties that make it a valuable building block. The aniline moiety provides a nucleophilic center and a site for further functionalization, while the methylphenoxy group influences lipophilicity and molecular conformation.

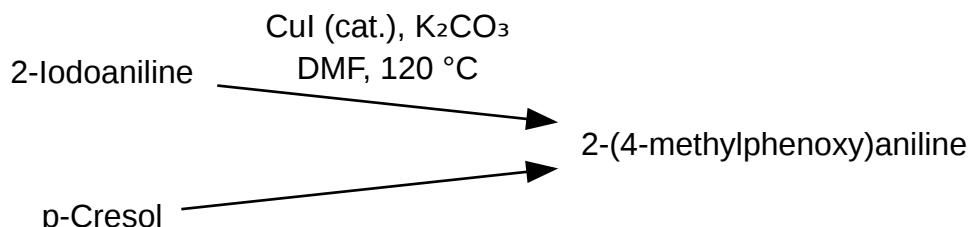
Understanding the physicochemical properties of this molecule is paramount for its effective use in synthesis, process development, and as a scaffold in drug design. This guide provides an in-depth analysis of these properties, establishing a foundational understanding for its application.

Molecular Structure and Identification

The fundamental identifiers for **2-(4-methylphenoxy)aniline** are crucial for its unambiguous classification.

- IUPAC Name: **2-(4-methylphenoxy)aniline**
- Synonyms: 2-p-Tolyloxyphenylamine[1]

- CAS Number: A specific CAS (Chemical Abstracts Service) number for **2-(4-methylphenoxy)aniline** is not consistently reported in major databases. Researchers should exercise diligence in identifying the compound by its structure and spectral data. For reference, the CAS number for its isomer, 2-(2-methylphenoxy)aniline, is 3840-18-4.[2][3][4]
- Molecular Formula: C₁₃H₁₃NO[1]
- Molecular Weight: 199.25 g/mol [1]
- ChemicalBook Number: CB6194965[1]



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References

- 1. 2-(4-METHYLPHENOXY)ANILINE [amp.chemicalbook.com]
- 2. 2-(2-methylphenoxy)aniline | 3840-18-4 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. Aniline, 2-(o-tolyloxy)- | 3840-18-4 [chemnet.com]
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